

A Comprehensive Technical Guide to (±)-Acetylcarnitine Chloride: Chemical Identification and Characterization

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Compound of Interest

Compound Name: (±)-Acetylcarnitine chloride

Cat. No.: B1139489

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the chemical identifiers for **(±)-Acetylcarnitine chloride**, a compound of significant interest in various research and development fields. As a racemic mixture, precise identification is paramount to ensure experimental reproducibility and regulatory compliance. This document offers a centralized resource for its nomenclature, registry numbers, and structural representations.

Introduction: The Significance of Precise Identification

(±)-Acetylcarnitine chloride, also known as Acetyl-DL-carnitine hydrochloride, is the racemic mixture of the L- and D-enantiomers of acetylcarnitine. While the endogenous and biologically active form is L-carnitine, the synthetic racemic mixture is frequently utilized in research settings.[1][2] Understanding the distinct chemical identifiers for the racemic form versus the individual stereoisomers is critical for accurate sourcing, data interpretation, and adherence to scientific best practices.

The CAS (Chemical Abstracts Service) Registry Number®, a universal standard for substance identification, provides a unique identifier for **(±)-Acetylcarnitine chloride**, distinguishing it from its enantiopure counterparts. This guide will delineate these identifiers to mitigate common points of confusion in procurement and experimental design.

Core Chemical Identifiers

The primary identifier for the racemic mixture of Acetylcarnitine chloride is its CAS number. A comprehensive list of its key chemical identifiers is presented below.

Identifier	Value	Source
CAS Number	2504-11-2	[2][3][4][5][6]
Molecular Formula	C9H18ClNO4	[2][4][6]
Molecular Weight	239.70 g/mol	[2][4][5]
IUPAC Name	(2-acetyloxy-3-carboxypropyl)-trimethylazanium;chloride	[2]
InChI	InChI=1S/C9H17NO4.ClH/c1-7(11)14-8(5-9(12)13)6-10(2,3)4;/h8H,5-6H2,1-4H3;1H	[2][5]
InChIKey	JATPLOXBFFRHDN-UHFFFAOYSA-N	[2][3]
Canonical SMILES	CC(=O)OC(CC(=O)O)C(C)C.[Cl-]	[2][4]

It is crucial to differentiate the identifiers of the racemic mixture from its individual enantiomers:

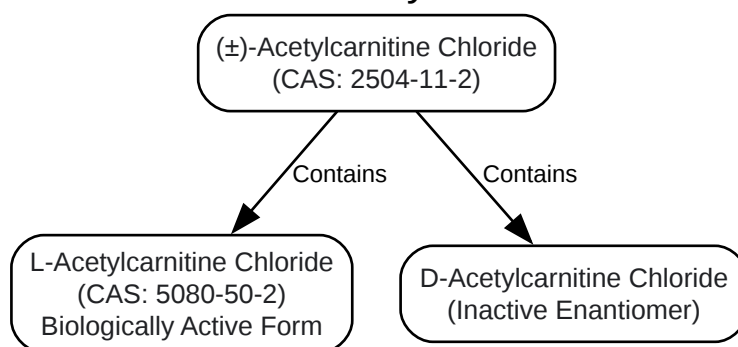
- L-Acetylcarnitine chloride: CAS Number 5080-50-2[7][8][9][10][11][12]
- D-Acetylcarnitine chloride: While less common, it is important to source this enantiomer with its specific CAS number if required for comparative studies.

Navigating Nomenclature: Synonyms and Stereochemistry

The nomenclature surrounding acetylcarnitine can be a source of confusion. The terms "**(±)-Acetylcarnitine chloride**" and "Acetyl-DL-carnitine hydrochloride" are correct synonyms for the racemic mixture.^{[5][6]} However, it is scientifically inaccurate to use "Acetyl-L-carnitine hydrochloride" interchangeably, as this refers specifically to the levorotatory enantiomer.

The diagram below illustrates the relationship between the racemic mixture and its constituent enantiomers, highlighting the importance of precise terminology.

Stereoisomers of Acetylcarnitine Chloride

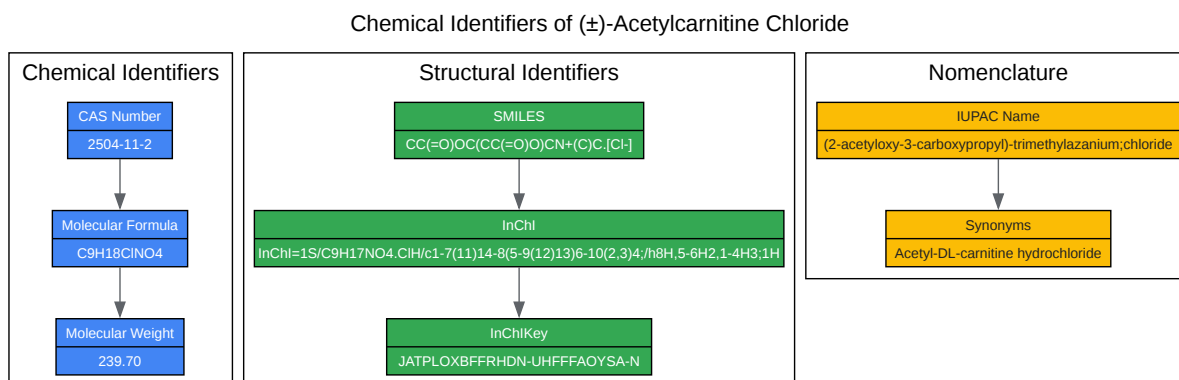


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Caption: Relationship between racemic **(±)-Acetylcarnitine chloride** and its L- and D-enantiomers.

Structural Representation and Molecular Descriptors

The chemical structure of **(±)-Acetylcarnitine chloride** is fundamental to its properties and interactions. The following diagram provides a visual representation of the molecule and the key identifiers that describe its topology and composition.



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Caption: Key chemical and structural identifiers for **(±)-Acetylcarnitine chloride**.

Conclusion

For researchers and drug development professionals, the precise identification of **(±)-Acetylcarnitine chloride** is a foundational aspect of rigorous scientific inquiry. This guide has consolidated the essential chemical identifiers, clarified common nomenclature pitfalls, and provided visual aids to underscore the importance of distinguishing the racemic mixture from its individual enantiomers. By utilizing the correct CAS number and associated identifiers, the scientific community can ensure clarity, consistency, and accuracy in the collective body of research.

References

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